

Application Notes and Protocols for Intraperitoneal Alfaxalone Administration in Mice

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Compound of Interest

Compound Name: Alfaxalone

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These application notes provide a comprehensive guide to the intraperitoneal (IP) administration of alfaxalone for anesthesia in mice. Alfaxalone, a neuroactive steroid anesthetic, acts as a positive allosteric modulator of the GABA-A receptor. This guide synthesizes data from peer-reviewed studies to offer detailed protocols, dosage recommendations, and important considerations for its use in a research setting.

Experimental Protocols

1. General Intraperitoneal Injection Protocol for Mice

This protocol outlines the standard procedure for administering substances via the intraperitoneal route in mice.

Materials:

- Sterile alfaxalone solution (e.g., Alfaxan®)
- Sterile saline or other appropriate vehicle for dilution
- Sterile syringes (1 mL)
- Sterile needles (25-28 gauge)[1]

- 70% alcohol swabs[2]
- Appropriate personal protective equipment (gloves, lab coat)

Procedure:

- **Animal Restraint:** Securely restrain the mouse using a scruff technique to expose the abdomen. The animal can be placed in dorsal recumbency with its head tilted slightly downward. This position helps to move the abdominal organs cranially, reducing the risk of puncture.[2][3]
- **Injection Site Identification:** The recommended injection site is the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.[2][4][5]
- **Site Preparation:** Disinfect the injection site with a 70% alcohol swab.[2]
- **Needle Insertion:** Insert the needle, bevel up, at a 30-45 degree angle to the abdominal wall. [1][5]
- **Aspiration:** Gently pull back the plunger to ensure that the needle has not entered a blood vessel or abdominal organ. If blood or any fluid is aspirated, discard the syringe and prepare a new injection.[1][2]
- **Injection:** If no fluid is aspirated, inject the solution smoothly. The maximum recommended injection volume is 10 mL/kg.[4]
- **Needle Withdrawal:** Withdraw the needle and return the mouse to a clean cage for monitoring.
- **Post-Injection Monitoring:** Continuously monitor the mouse for the onset of anesthesia, respiratory rate, and any adverse reactions. Key parameters to observe include the loss of the righting reflex and the pedal withdrawal reflex to confirm an adequate anesthetic plane. [6][7]

2. Alfaxalone Monotherapy Anesthesia Protocol

This protocol is for the administration of alfaxalone as a sole anesthetic agent.

- Dosage: An 80 mg/kg IP dose of alfaxalone has been shown to induce a light surgical plane of anesthesia.[8]
- Expected Onset and Duration: Onset of anesthesia (loss of righting reflex) is typically rapid, within approximately 2.2 minutes. The duration of anesthesia at this dose is around 57 minutes.[8]
- Adverse Effects: Alfaxalone administered alone may cause side effects such as jumping movements, facial scratching, and limb jerking during recovery.[8][9] Due to these effects, alfaxalone monotherapy may not be suitable for all procedures.[8][9]

3. Alfaxalone Combination Anesthesia Protocols

Combining alfaxalone with other agents like xylazine or dexmedetomidine can enhance the depth and duration of anesthesia and mitigate some of the side effects seen with alfaxalone alone.

- Alfaxalone and Xylazine:
 - Dosage: Significant sex and strain differences exist.[6][10][11]
 - Male C57BL/6J mice: 80-120 mg/kg alfaxalone with 10 mg/kg xylazine IP.[6][10][11]
 - Female C57BL/6J mice: 40-80 mg/kg alfaxalone with 10 mg/kg xylazine IP.[6][10][11]
 - Female CD1 mice: 80 mg/kg alfaxalone with 10 mg/kg xylazine IP has been suggested. [6]
 - Considerations: This combination has been reported to provide a longer duration of surgical anesthesia than ketamine-xylazine.[6] However, intraperitoneal administration for laparotomy has been associated with high mortality, and subcutaneous administration may be a safer alternative for such procedures.[10][11]
- Alfaxalone and Dexmedetomidine:
 - Dosage: A study in C57BL/6J OlaHsd mice identified a suitable combination of 30 mg/kg alfaxalone and 0.3 mg/kg dexmedetomidine IP for procedures like micro-CT lung imaging.

[7]

- Reversal: The effects of the α2-agonist dexmedetomidine can be reversed with atipamezole (1.0 mg/kg subcutaneously) to expedite recovery.[7]

Data Presentation

Table 1: Quantitative Data for Intraperitoneal Alfaxalone Anesthesia in Mice (Monotherapy)

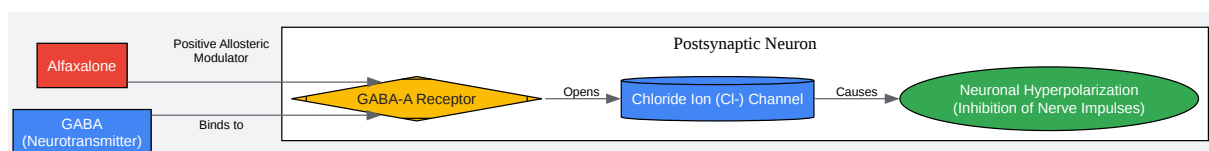
Mouse Strain	Sex	Alfaxalone Dose (mg/kg IP)	Onset of Anesthesia (min)	Duration of Anesthesia (min)	Key Findings & Adverse Effects
C57BL/6	Both	80	2.2 ± 0.2	57.1 ± 3.8	Induced a light surgical plane. Side effects included jumping, scratching, and limb jerking during recovery.[8] [9]
C57BL/6	Female	80	2.17 ± 0.17	67.0 ± 2.3	Longer duration of action compared to males.[8]
C57BL/6	Male	80	2.38 ± 0.52	46.0 ± 1.2	Shorter duration of action compared to females.[8]

Table 2: Quantitative Data for Intraperitoneal Alfaxalone Anesthesia in Mice (Combination Therapy)

Mouse Strain	Sex	Anesthetic Combination (mg/kg IP)	Onset of Anesthesia (min)	Duration of Anesthesia (min)	Key Findings & Considerations
C57BL/6J	Male	80-120 Alfaxalone + 10 Xylazine	Not specified	>60	Higher dose of alfaxalone required compared to females to achieve a surgical plane of anesthesia. [6] [10] [11]
C57BL/6J	Female	40-80 Alfaxalone + 10 Xylazine	Not specified	>60	More sensitive to alfaxalone than males. [6] [10] [11]
CD1	Female	80 Alfaxalone + 10 Xylazine	Not specified	Not specified	Less sensitive to alfaxalone than C57BL/6J mice. [6] [10]
C57BL/6J Ola Hsd	Both	30 Alfaxalone + 0.3 Dexmedetomidine	2-3	~30	Considered an acceptable dose for micro-CT lung imaging with stable breathing. [7]

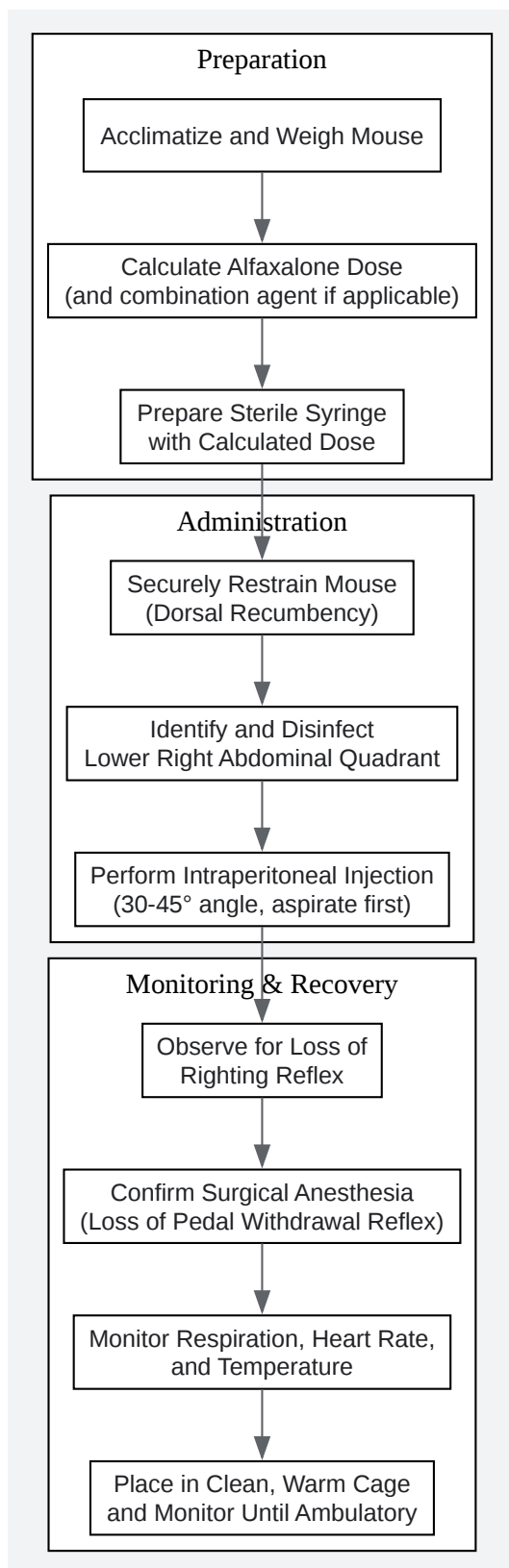
C57BL/6	Both	Alfaxalone + Xylazine	Not specified	80.3 ± 17.8	Achieved deep surgical anesthesia and reduced adverse clinical signs seen with alfaxalone alone.[9]
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Mandatory Visualization



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Caption: Mechanism of action of alfaxalone as a GABA-A receptor modulator.



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Caption: Experimental workflow for intraperitoneal alfaxalone administration in mice.

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